

# Synthesis of N-Chlorodimethylamine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *N-Chlorodimethylamine*

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This in-depth technical guide provides a comprehensive overview of the synthesis of **N-chlorodimethylamine** from dimethylamine, a reactive intermediate with applications in organic synthesis and as a chlorinating agent.<sup>[1]</sup> This document details established synthetic methodologies, experimental protocols, and critical safety considerations for handling this volatile and reactive compound.

## Introduction

**N-chlorodimethylamine** ( $C_2H_6ClN$ ), also known as dimethylchloramine, is a reactive N-chloroamine that serves as a valuable reagent in chemical synthesis.<sup>[1][2][3]</sup> Its utility lies primarily in its function as a chlorinating agent and its role in electrophilic amination reactions.<sup>[4]</sup> The synthesis of **N-chlorodimethylamine** is most commonly achieved through the direct chlorination of dimethylamine using various chlorinating agents. The choice of synthetic route is often dictated by the desired scale, purity, and cost-effectiveness. This guide focuses on two prevalent laboratory-scale methods: chlorination with N-Chlorosuccinimide (NCS) and with sodium hypochlorite (NaOCl).

## Synthetic Pathways and Mechanisms

The primary route for synthesizing **N-chlorodimethylamine** involves the electrophilic chlorination of the nitrogen atom in dimethylamine. The two methods detailed below utilize different sources of electrophilic chlorine ("Cl<sup>+</sup>").

## Chlorination using N-Chlorosuccinimide (NCS)

This method is favored for its high selectivity and yields.<sup>[4]</sup> N-Chlorosuccinimide acts as the source of the electrophilic chlorine atom. The reaction mechanism involves the nucleophilic attack of the electron-rich nitrogen of dimethylamine on the chlorine atom of NCS. This results in the formation of **N-chlorodimethylamine** and succinimide as a byproduct.<sup>[4]</sup> Low temperatures are crucial to suppress side reactions and ensure the stability of the product.<sup>[4]</sup>

Caption: Reaction scheme for the synthesis of **N-chlorodimethylamine** using NCS.

## Chlorination using Sodium Hypochlorite (NaOCl)

A more cost-effective method for synthesizing **N-chlorodimethylamine** involves the use of aqueous sodium hypochlorite (bleach).<sup>[4]</sup> This reaction is typically performed in a biphasic system, where dimethylamine in an organic solvent is mixed with an aqueous solution of NaOCl.<sup>[4]</sup> The reaction proceeds via an electrophilic chlorine substitution, where the nitrogen atom of dimethylamine attacks the electrophilic chlorine of the hypochlorite.<sup>[1]</sup> Efficient mixing is critical for this multiphasic reaction.<sup>[5]</sup>

Caption: Reaction scheme for the synthesis of **N-chlorodimethylamine** using NaOCl.

## Quantitative Data Summary

The reaction conditions significantly influence the yield and purity of **N-chlorodimethylamine**. The following tables summarize the key quantitative data for the two primary synthetic methods.

Parameter	N-Chlorosuccinimide (NCS) Method	Sodium Hypochlorite (NaOCl) Method	Reference
Chlorinating Agent	N-Chlorosuccinimide	Sodium Hypochlorite	[4]
Solvent	Dichloromethane	Dichloromethane / Water (Biphasic)	[4]
Temperature	-15 to -5 °C	< 0 °C	[4]
Yield	88%	45%	[4]
Key Features	High selectivity, good for lab scale	Cost-effective	[4]

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>6</sub> ClN	[2][3][6]
Molecular Weight	79.53 g/mol	[2][4][6]
Boiling Point	~31.1 °C	[4]
CAS Number	1585-74-6	[2][3][6]

## Experimental Protocols

The following are detailed experimental protocols for the synthesis of **N-chlorodimethylamine**.

## General Experimental Workflow

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)